

Standard Operating Procedure: Safe Handling of Potent Kinase Inhibitor Sra-737

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sra-737

Cat. No.: B606549

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Disclaimer: The compound "**Sra-737**" is not a recognized chemical entity. The following guidelines are provided as a representative safety protocol for handling a potent, powdered, small-molecule research compound. Researchers must always consult the official Safety Data Sheet (SDS) for any specific chemical they are handling and adhere to their institution's safety protocols.

This document provides essential safety and logistical information for the handling and disposal of the potent kinase inhibitor, **Sra-737**. The procedural guidance herein is designed to mitigate risks and ensure a safe laboratory environment for all personnel.

Hazard Identification and Risk Assessment

Sra-737 is a potent, powdered substance with high biological activity. The primary hazards are inhalation of airborne particles and dermal absorption. A thorough risk assessment must be conducted before any handling activities.

Summary of Potential Hazards:

- **Acute Toxicity:** High potency suggests potential for acute toxicity upon inhalation or ingestion.
- **Skin Irritation/Sensitization:** May cause irritation or allergic reaction upon skin contact.
- **Eye Damage:** Powder can cause serious eye irritation or damage.
- **Target Organ Effects:** As a kinase inhibitor, it may have specific target organ effects.

Personal Protective Equipment (PPE)

Selection of appropriate PPE is critical to minimize exposure. The required level of protection depends on the procedure being performed and the quantity of **Sra-737** being handled.

Table 1: Recommended PPE for **Sra-737** Handling Procedures

Procedure	Primary Engineering Control	Gloves	Eye/Face Protection	Lab Coat	Respiratory Protection
Storage & Transport	Closed, labeled containers	Nitrile (single pair)	Safety glasses	Standard lab coat	Not required
Weighing Powder	Chemical fume hood or ventilated balance enclosure	Double-nitrile gloves	Safety goggles and face shield	Disposable gown over lab coat	N95 or higher respirator
Preparing Solutions	Chemical fume hood	Double-nitrile gloves	Safety goggles	Standard lab coat	Recommended if not in a fume hood
Cell Culture Use	Biosafety cabinet	Nitrile (single pair)	Safety glasses	Standard lab coat	Not required

Table 2: Glove Material Compatibility

Glove Material	Recommendation	Breakthrough Time (Hypothetical)
Nitrile	Excellent (for solids and DMSO solutions)	> 8 hours
Latex	Not Recommended (potential for allergies and degradation)	< 1 hour
Neoprene	Good (alternative to nitrile)	> 4 hours

Experimental Protocol: Preparation of a 10 mM Sra-737 Stock Solution

This protocol outlines the steps for safely preparing a stock solution from powdered **Sra-737**.

Materials:

- **Sra-737** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance inside a ventilated enclosure
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, filtered tips
- Vortex mixer

Procedure:

- Pre-Weighing Setup:
 - Don all required PPE as specified in Table 1 for "Weighing Powder".
 - Decontaminate the weighing surface and all equipment with 70% ethanol.
 - Place a weigh boat on the analytical balance and tare.
- Weighing **Sra-737**:
 - Carefully transfer the desired amount of **Sra-737** powder to the weigh boat using a chemical-resistant spatula.
 - Record the exact weight.
 - Securely close the primary container of **Sra-737** powder.

- Solubilization:
 - Carefully transfer the weighed powder into a sterile microcentrifuge tube.
 - Inside the chemical fume hood, add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM.
 - Cap the tube securely.
- Mixing and Storage:
 - Vortex the solution until the **Sra-737** is completely dissolved.
 - Label the tube clearly with the compound name, concentration, date, and your initials.
 - Store the stock solution at the recommended temperature (e.g., -20°C or -80°C) in a designated, labeled storage box.

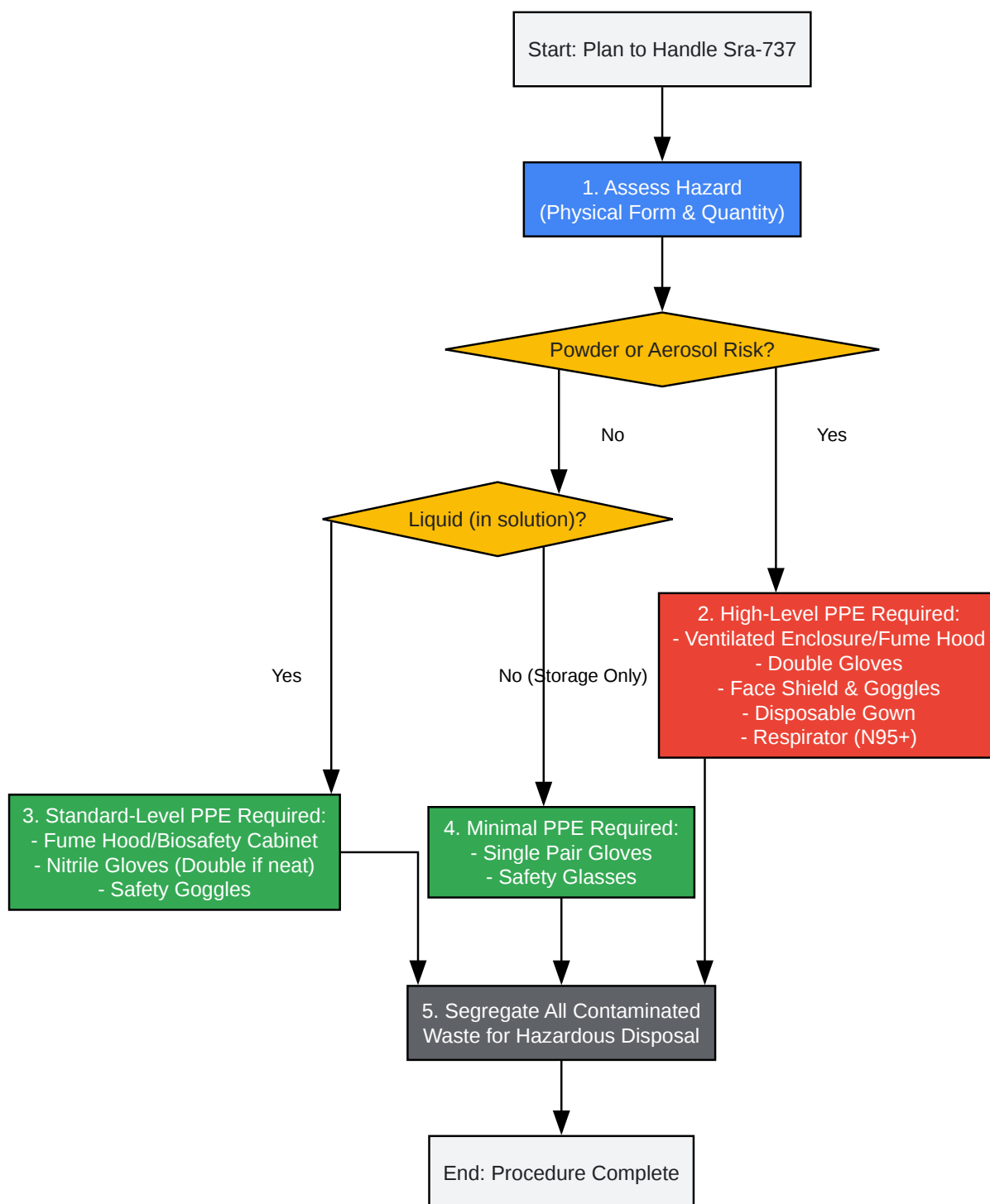
Disposal Plan

All waste generated from handling **Sra-737** must be treated as hazardous chemical waste.

- Solid Waste:
 - Contaminated PPE (gloves, disposable gowns), weigh boats, and pipette tips must be collected in a dedicated, sealed, and clearly labeled hazardous waste bag.
- Liquid Waste:
 - Unused or waste solutions containing **Sra-737** must be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- Sharps Waste:
 - Needles or scalpels used in procedures with **Sra-737** must be disposed of in a designated sharps container for hazardous chemical waste.

Workflow for PPE Selection

The following diagram illustrates the logical workflow for determining the appropriate level of PPE when working with a potent compound like **Sra-737**.



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Caption: Workflow for selecting PPE based on the physical form and handling procedure for **Sra-737**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com